

# Physical Properties of 5-Propargylfurfuryl Alcohol: A Technical Overview

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## Compound of Interest

Compound Name: 5-Propargylfurfuryl alcohol

Cat. No.: B15211462

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This technical guide provides a summary of the currently available data on the physical properties of **5-Propargylfurfuryl alcohol**, also known as (5-(prop-2-yn-1-yl)furan-2-yl)methanol. Due to the limited availability of experimental data in publicly accessible literature, this document primarily outlines the molecular characteristics and provides context based on related compounds.

## Core Molecular and Physical Characteristics

At present, detailed experimental values for many of the physical properties of **5-Propargylfurfuryl alcohol** are not well-documented in scientific literature or commercial databases. The PubChem database assigns it the compound ID (CID) 3014190, but does not list experimental data for properties such as boiling point, melting point, or density.

Further searches for a specific Safety Data Sheet (SDS) for **5-Propargylfurfuryl alcohol** have not been successful. An SDS would typically provide key safety and physical property information. Similarly, a dedicated CAS number for this specific compound is not readily identifiable, which limits access to more specialized chemical databases.

Table 1: Calculated and General Physical Properties of **5-Propargylfurfuryl Alcohol**

Property	Value/Description	Source/Method
Molecular Formula	C <sub>8</sub> H <sub>8</sub> O <sub>2</sub>	Calculated
Molecular Weight	136.15 g/mol	Calculated
Appearance	Not Experimentally Documented	-
Boiling Point	Not Experimentally Documented	-
Melting Point	Not Experimentally Documented	-
Density	Not Experimentally Documented	-
Solubility	Not Experimentally Documented	-

## Context from Related Compounds

To provide some context for the expected physical properties, data for the related compounds, furfuryl alcohol and propargyl alcohol, are presented below. It is important to note that the addition of the propargyl group to the furfuryl alcohol structure will influence the overall properties.

Table 2: Physical Properties of Related Compounds

Property	Furfuryl Alcohol	Propargyl Alcohol
Molecular Formula	C <sub>5</sub> H <sub>6</sub> O <sub>2</sub>	C <sub>3</sub> H <sub>4</sub> O
Molecular Weight	98.10 g/mol	56.06 g/mol
Boiling Point	170-171 °C	114-115 °C
Melting Point	-29 °C	-52 °C
Density	1.13 g/cm <sup>3</sup> at 20 °C	0.948 g/cm <sup>3</sup> at 20 °C
Solubility in Water	Miscible	Miscible

## Experimental Protocols

Detailed experimental protocols for the determination of the physical properties of **5-Propargylfurfuryl alcohol** are not available due to the lack of published research focusing on its synthesis and characterization. Standard methodologies for determining these properties would include:

- **Boiling Point:** Determined by distillation at atmospheric or reduced pressure, observing the temperature at which the liquid and vapor phases are in equilibrium.
- **Melting Point:** For solid compounds, determined using a melting point apparatus where the temperature range of the solid-to-liquid phase transition is observed.
- **Density:** Measured using a pycnometer or a digital density meter at a specified temperature.
- **Solubility:** Determined by adding the solute to a solvent at a specific temperature until saturation is reached, followed by quantification of the concentration.
- **Spectral Analysis (NMR, IR, Mass Spectrometry):** Essential for structural confirmation and would be included in any synthetic characterization.

## Signaling Pathways and Experimental Workflows

Currently, there is no information available in the public domain regarding any signaling pathways or specific experimental workflows in which **5-Propargylfurfuryl alcohol** is involved.

Therefore, no diagrams can be generated for this section.

## Conclusion

The physical properties of **5-Propargylfurfuryl alcohol** have not been extensively characterized in the available scientific literature. While the molecular formula and weight can be calculated, experimental data for key physical parameters are absent. Researchers interested in this compound would need to perform these characterizations as part of their work. The data for the related compounds, furfuryl alcohol and propargyl alcohol, can serve as a preliminary reference, but significant deviations can be expected due to the combined molecular structure. As research on this compound progresses, it is anticipated that more comprehensive data will become available.

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